

Technical Support Center: LC-MS Detection of 1-Methyl-2'-O-methylinosine

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Compound of Interest

Compound Name: 1-Methyl-2'-O-methylinosine

Cat. No.: B12387374

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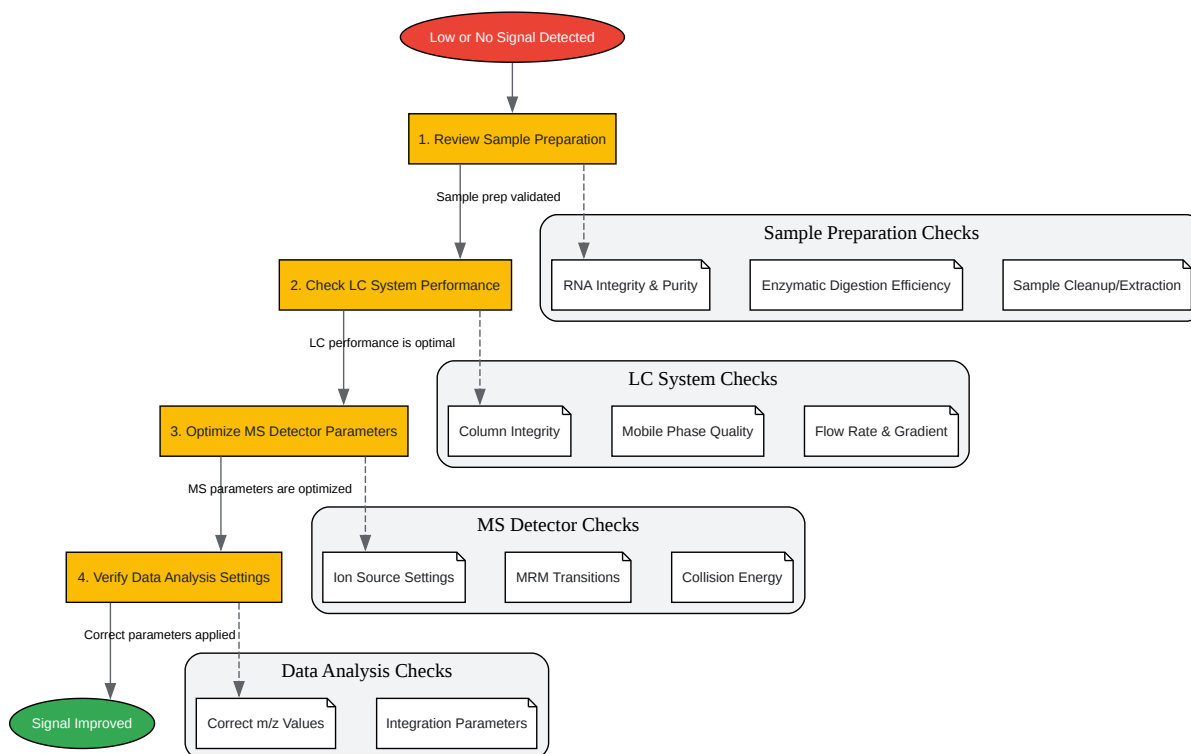
Welcome to the technical support center for the LC-MS analysis of **1-Methyl-2'-O-methylinosine**. This resource provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals optimize their analytical methods for improved sensitivity and robust detection of this modified nucleoside.

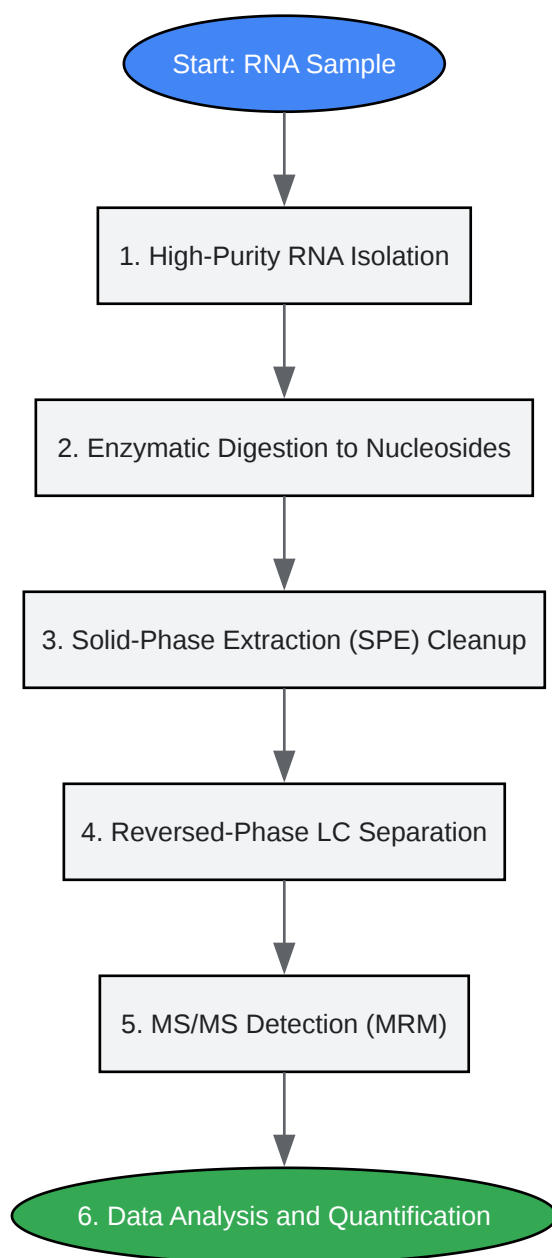
Troubleshooting Guide: Enhancing Sensitivity

Low sensitivity is a common challenge in the analysis of modified nucleosides like **1-Methyl-2'-O-methylinosine**. This guide provides a systematic approach to identifying and resolving potential issues.

Question: I am observing a weak or no signal for **1-Methyl-2'-O-methylinosine**. Where should I start troubleshooting?

Answer: A weak or absent signal can originate from various stages of your workflow, from sample preparation to data acquisition. Follow this logical troubleshooting flow to pinpoint the issue:





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